

Technical Guide: 1-Cyclopentylethanone-d4

Safety and Handling

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Compound of Interest

Compound Name: 1-Cyclopentylethanone-d4

Cat. No.: B15352249

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This technical guide provides a comprehensive overview of the available safety data for **1-Cyclopentylethanone-d4**. The information presented is intended for researchers, scientists, and professionals in drug development who may handle this compound. It is important to note that a complete Safety Data Sheet (SDS) for **1-Cyclopentylethanone-d4** is not readily available in the public domain. Therefore, much of the safety information provided herein is based on the non-deuterated analogue, 1-Cyclopentylethanone (CAS 6004-60-0), and should be interpreted with caution.

Chemical and Physical Properties

Quantitative data for **1-Cyclopentylethanone-d4** is limited. The following tables summarize the available information for the deuterated compound and its non-deuterated analogue.

Table 1: Properties of **1-Cyclopentylethanone-d4**

Property	Value
Molecular Formula	C7H8D4O[1]
Molecular Weight	116.19 g/mol [1]
Appearance	Neat

Table 2: Properties of 1-Cyclopentylethanone (CAS 6004-60-0)

Property	Value
Molecular Formula	C7H12O[2][3]
Molecular Weight	112.17 g/mol [3][4]
Boiling Point	151-156 °C[5]
Density	0.913 g/cm ³ [5]
Flash Point	47 °C (117 °F)[4][6]
Water Solubility	Miscible[5][6]
Refractive Index	1.4435[5]

Hazard Identification and Toxicology

Specific quantitative toxicological data, such as LD50 or LC50 values, for **1-Cyclopentylethanone-d4** or its non-deuterated analogue were not found in the reviewed sources. However, hazard statements for the non-deuterated compound are available.

GHS Hazard Statements (for 1-Cyclopentylethanone):

- H302: Harmful if swallowed.[7][8]
- H319: Causes serious eye irritation.[7][8]

Signal Word: Warning[7]

Due to the lack of specific toxicity data, this compound should be handled with care, assuming it may be harmful.

Experimental Protocols and Safe Handling

Detailed experimental protocols for specific applications of **1-Cyclopentylethanone-d4** are not available in safety data sheets. However, general guidelines for safe handling in a laboratory setting can be established based on the available information.

Personal Protective Equipment (PPE):

- Eye Protection: Wear tightly fitting safety goggles.
- Hand Protection: Wear chemical-resistant gloves.
- Skin and Body Protection: Wear suitable protective clothing.

Handling Procedures:

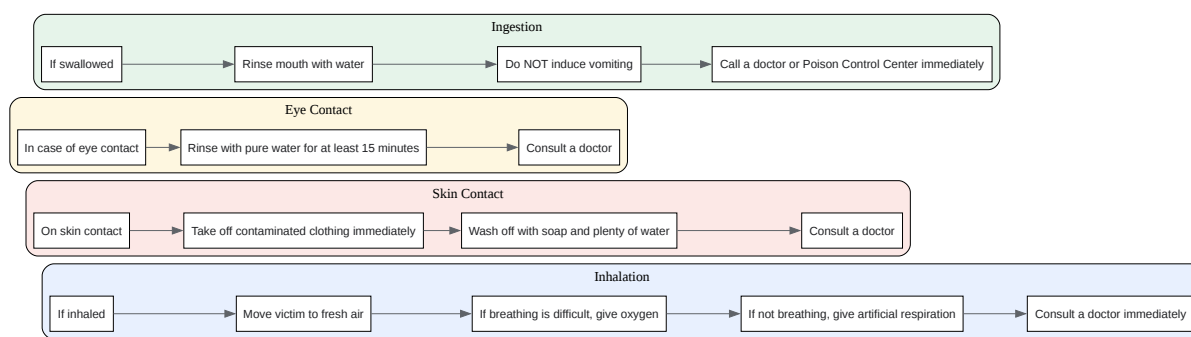
- Handle in a well-ventilated place.[\[7\]](#)
- Avoid contact with skin and eyes.[\[7\]](#)
- Avoid formation of dust and aerosols.[\[7\]](#)
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[7\]](#)
- Wash hands thoroughly after handling.[\[7\]](#)

Storage:

- Store in a tightly closed container.
- Keep in a dry, cool, and well-ventilated place.[\[7\]](#)
- Store away from incompatible materials.

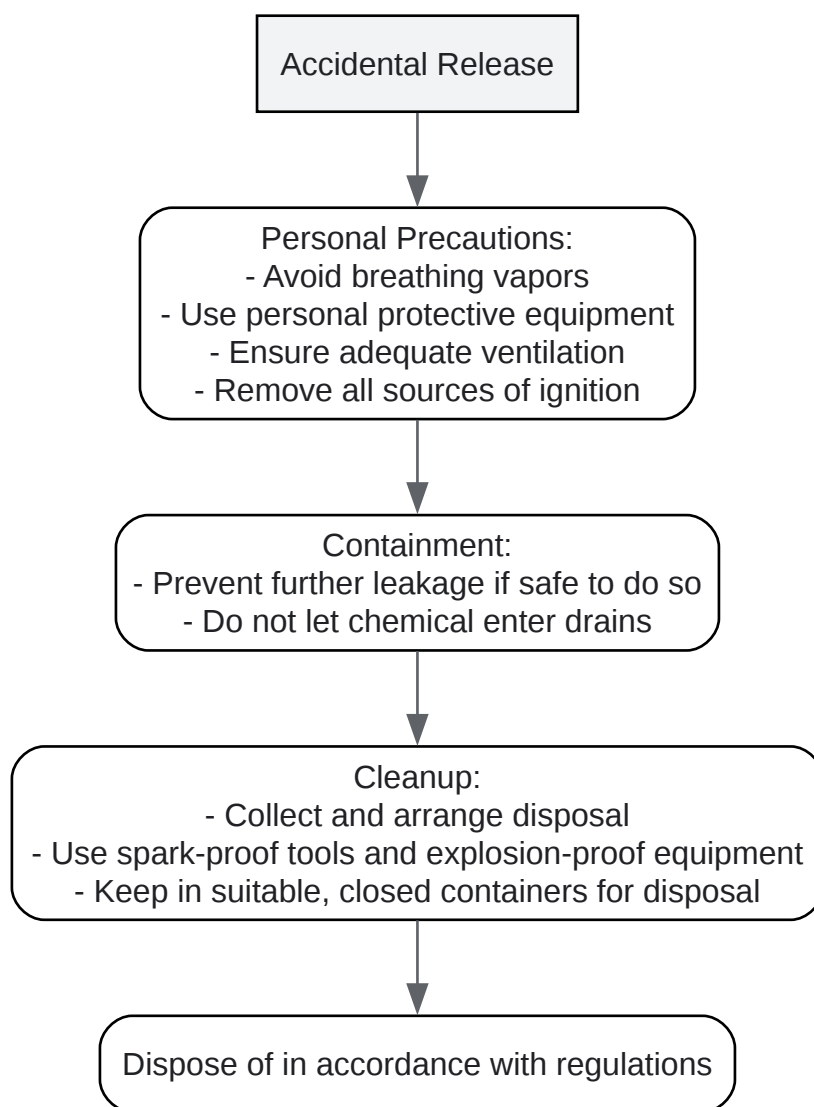
Emergency Procedures

The following diagrams illustrate the recommended workflows for emergency situations.



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Caption: First Aid Measures for Exposure.



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Caption: Accidental Release Response Workflow.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[7]
- Specific Hazards: Vapors may form explosive mixtures with air.
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[7]

Conclusion

This technical guide summarizes the currently available safety information for **1-Cyclopentylethanone-d4**. The lack of a comprehensive SDS for the deuterated compound necessitates a cautious approach, relying on data from its non-deuterated analogue. Researchers and other professionals must adhere to standard laboratory safety protocols, including the use of appropriate personal protective equipment and handling within a well-ventilated area. In the event of exposure or accidental release, the outlined emergency procedures should be followed promptly.

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